

3-Methyl-3-phenylbutanoic acid chemical properties and structure

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Compound of Interest

Compound Name: 3-Methyl-3-phenylbutanoic acid

Cat. No.: B175477

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3-Methyl-3-phenylbutanoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyl-3-phenylbutanoic acid, a substituted carboxylic acid, holds interest within the scientific community for its potential applications in organic synthesis and as a building block for more complex molecules. This technical guide provides a detailed overview of its chemical properties, structure, and key experimental data.

Chemical Structure and Properties

3-Methyl-3-phenylbutanoic acid possesses a unique structure featuring a quaternary carbon atom attached to a phenyl group, two methyl groups, and a carboxylic acid functional group. This arrangement imparts specific chemical characteristics to the molecule.

Structure:

Caption: Chemical structure of **3-Methyl-3-phenylbutanoic acid**.

A summary of the key chemical and physical properties of **3-Methyl-3-phenylbutanoic acid** is presented in the table below for easy reference.

Property	Value
IUPAC Name	3-Methyl-3-phenylbutanoic acid
CAS Number	1010-48-6
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol [1]
Physical Form	Solid[1]
Melting Point	58-62 °C[2]
Boiling Point	270.46 °C (at 760 mmHg)
pKa (Predicted)	3.83 ± 0.25
Solubility	Soluble in alcohols, ketones, and ethers[2]
Storage	Sealed in a dry environment at room temperature[1]

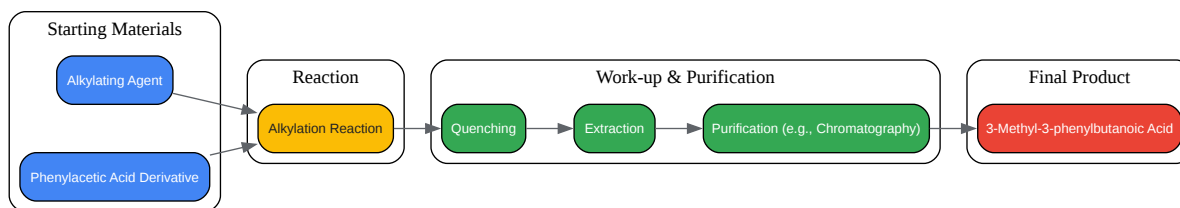
Spectroscopic Data

While experimental spectra for **3-Methyl-3-phenylbutanoic acid** are not readily available in public databases, data for structurally similar compounds can provide valuable insights for characterization. For instance, the infrared spectrum of the related compound 3-phenylbutyric acid shows characteristic broad absorption for the carboxylic acid O-H stretch and a strong C=O stretch. Similarly, ¹³C NMR data is available for methyl 3-phenylbutanoate, a derivative of the target compound.[3]

Experimental Protocols

Synthesis of 3-Methyl-3-phenylbutanoic Acid

A potential synthetic route to **3-Methyl-3-phenylbutanoic acid** involves the alkylation of a phenylacetic acid derivative. The following is a generalized experimental workflow based on established chemical principles.



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Caption: Generalized workflow for the synthesis of **3-Methyl-3-phenylbutanoic acid**.

Detailed Methodology:

A plausible, though not explicitly detailed in the literature for this specific compound, synthesis could involve the following steps:

- **Deprotonation:** A suitable phenylacetic acid ester is treated with a strong base, such as lithium diisopropylamide (LDA), at low temperature in an anhydrous aprotic solvent like tetrahydrofuran (THF) to generate the corresponding enolate.
- **Alkylation:** The enolate is then reacted with two equivalents of a methylating agent, such as methyl iodide, to introduce the two methyl groups at the alpha-position.
- **Hydrolysis:** The resulting ester is subsequently hydrolyzed to the carboxylic acid using standard procedures, for example, by heating with an aqueous solution of a strong base like sodium hydroxide, followed by acidification.
- **Work-up and Purification:** The reaction mixture is worked up by extraction with an organic solvent. The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **3-Methyl-3-phenylbutanoic acid**.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information to suggest that **3-Methyl-3-phenylbutanoic acid** has specific biological activities or is involved in any signaling pathways. Its primary utility is likely as an intermediate in the synthesis of other molecules that may have biological relevance.

Conclusion

This technical guide provides a summary of the known chemical properties and structure of **3-Methyl-3-phenylbutanoic acid**. While a detailed experimental protocol for its synthesis and comprehensive experimental spectroscopic data are not readily available in the public domain, the information presented here, based on related compounds and general chemical principles, offers a valuable resource for researchers. Further investigation is warranted to fully characterize this compound and explore its potential applications.

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